

The Discovery and Isolation of Batatasin III from *Dendrobium scabrilingue*: A Technical Guide

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Compound of Interest

Compound Name: *Batatasin Iii*

Cat. No.: B162252

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This technical guide provides an in-depth overview of the discovery and isolation of **Batatasin III**, a bioactive stilbenoid, from the orchid species *Dendrobium scabrilingue*. This document details the experimental protocols for extraction, purification, and characterization, presents quantitative data in a structured format, and includes visualizations of the experimental workflow.

Introduction

Batatasin III (3,3'-dihydroxy-5-methoxybibenzyl) is a stilbenoid compound found in various *Dendrobium* species, including *Dendrobium scabrilingue*.^{[1][2][3][4]} This compound has garnered significant interest within the scientific community due to its diverse pharmacological activities, which include anti-inflammatory, anticancer, and antinociceptive properties.^{[1][2][3]} This guide focuses on the technical aspects of isolating **Batatasin III** from its natural source, *Dendrobium scabrilingue*, providing a foundational methodology for further research and development.

Physicochemical Properties of Batatasin III

A comprehensive understanding of the physicochemical properties of **Batatasin III** is essential for its successful isolation and characterization.

| Property | Value | Source |
|----------------------|--|------------|
| Molecular Formula | C ₁₅ H ₁₆ O ₃ | PubChem[5] |
| Molecular Weight | 244.28 g/mol | PubChem[5] |
| IUPAC Name | 3-[2-(3-hydroxyphenyl)ethyl]-5-methoxyphenol | PubChem[5] |
| CAS Number | 56684-87-8 | PubChem[5] |
| Physical Description | Solid | HMDB[5] |
| Melting Point | 93.5 - 94.5 °C | HMDB[5] |

Experimental Protocols for Isolation and Purification

The following protocols are based on established methodologies for the isolation of **Batatasin III** from plant sources. While specific details for *Dendrobium scabrilingue* are consolidated from available literature, the general procedure follows a standard phytochemical workflow.

Plant Material Collection and Preparation

- **Collection:** Whole plants of *Dendrobium scabrilingue* are collected.
- **Drying:** The plant material is air-dried in the shade to a constant weight.
- **Pulverization:** The dried plant material is ground into a coarse powder to increase the surface area for efficient extraction.

Extraction

- **Solvent Maceration:** The powdered plant material is macerated with methanol (MeOH) at room temperature. This process is typically repeated multiple times to ensure exhaustive extraction.
- **Filtration and Concentration:** The methanolic extracts are combined, filtered, and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

Chromatographic Purification

The crude extract is subjected to a series of chromatographic techniques to isolate **Batatasin III**.

- Silica Gel Column Chromatography:
 - The crude extract is adsorbed onto a small amount of silica gel and loaded onto a silica gel column.
 - The column is eluted with a gradient of solvents, typically starting with a non-polar solvent (e.g., n-hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate or acetone).
 - Fractions are collected and monitored by Thin Layer Chromatography (TLC). Fractions with similar TLC profiles are pooled together.
- Sephadex LH-20 Column Chromatography:
 - Fractions enriched with **Batatasin III** are further purified on a Sephadex LH-20 column.
 - The column is typically eluted with methanol to separate compounds based on their molecular size and polarity.
- Preparative High-Performance Liquid Chromatography (HPLC):
 - For final purification, preparative HPLC is employed.
 - A C18 column is commonly used with a mobile phase consisting of a mixture of methanol and water.
 - The elution can be isocratic or a gradient, depending on the separation efficiency. The effluent is monitored by a UV detector, and the peak corresponding to **Batatasin III** is collected.

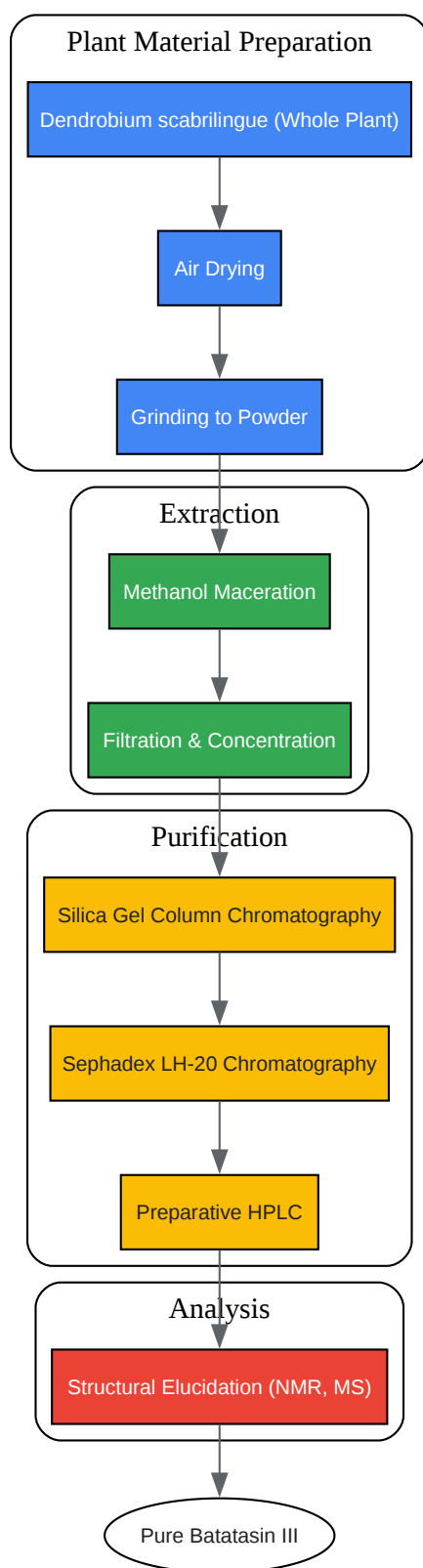
Structural Elucidation

The structure of the isolated **Batatasin III** is confirmed using various spectroscopic techniques.

| Spectroscopic Data | Description |
|--------------------------------------|---|
| ^1H -NMR (Proton NMR) | Provides information about the number of different types of protons and their chemical environments. |
| ^{13}C -NMR (Carbon-13 NMR) | Provides information about the number of different types of carbon atoms and their chemical environments. |
| Mass Spectrometry (MS) | Determines the molecular weight and elemental composition of the compound. |

Experimental Workflow and Logic Diagrams

The following diagrams illustrate the key processes in the isolation and purification of **Batatasin III**.



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